

Preparation of Standard Solutions with Aluminium Chloride Hexahydrate: Application Notes and Protocols

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Compound of Interest

Compound Name: *aluminium chloride hexahydrate*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of standard solutions using **aluminium chloride hexahydrate** ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$). These guidelines are intended to ensure accuracy, safety, and reproducibility in experimental and developmental workflows.

Introduction

Aluminium chloride hexahydrate is a hydrated salt of aluminium and chlorine. It is a white to pale yellow crystalline solid that is highly soluble in water and various organic solvents.^{[1][2][3]} Standard solutions of **aluminium chloride hexahydrate** have diverse applications in research and industry, including as a catalyst in organic synthesis (e.g., Friedel-Crafts reactions), in water treatment as a coagulant, and in pharmaceutical and cosmetic formulations as an antiperspirant and hemostatic agent.^{[4][5][6][7][8]} Accurate preparation of these solutions is crucial for reliable experimental outcomes.

Physicochemical Properties and Solubility

Understanding the properties of **aluminium chloride hexahydrate** is essential for the accurate preparation of its standard solutions.

Property	Value	References
Molecular Formula	$\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$	[1][9]
Molecular Weight	241.43 g/mol	[1][9]
Appearance	White to off-white or slightly yellow crystalline solid	[1][2][3]
Solubility in Water	1 g in 0.9 mL; 477 mg/mL at 20 °C	[1][9]
Solubility in Alcohol	1 g in 4 mL	[9]
Other Solubilities	Soluble in ether, glycerol, propylene glycol, benzophenone, benzene, nitrobenzene, carbon tetrachloride, and chloroform.	[1][9]
pH of Aqueous Solution	2.5 - 3.5 (5% solution at 20 °C)	[1]
Melting Point	100 °C (decomposes)	[1][2]
Stability	Aqueous solutions are stable for at least six months at room temperature.[10] Stable in closed containers but may decompose upon exposure to moist air.[2]	

Applications in Research and Development

Standard solutions of **aluminium chloride hexahydrate** are utilized in various scientific applications:

- Organic Synthesis: Acts as a Lewis acid catalyst in Friedel-Crafts alkylation and acylation reactions.[4][5][6]
- Biochemical Assays: Used in the determination of total flavonoid content in plant extracts. [11]

- **Pharmaceutical Development:** Employed in the formulation of antiperspirants and as a hemostatic agent to control bleeding.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#)
- **Water Treatment:** Utilized as a coagulant to purify water by causing suspended particles to settle.[\[4\]](#)
- **Neuroscience Research:** Can be used to induce neurofibrillary changes in experimental models.[\[9\]](#)

Experimental Protocol: Preparation of a 0.1 M Aluminium Chloride Hexahydrate Standard Solution

This protocol details the steps for preparing 1000 mL of a 0.1 M aqueous solution of **aluminium chloride hexahydrate**.

Materials and Equipment:

- **Aluminium chloride hexahydrate** ($\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$, 99% purity)
- Deionized or distilled water
- 1000 mL volumetric flask
- Analytical balance
- Weighing boat
- Spatula
- Funnel
- Wash bottle with deionized/distilled water
- Magnetic stirrer and stir bar (optional)
- Personal Protective Equipment (PPE): safety goggles, lab coat, gloves

Procedure:

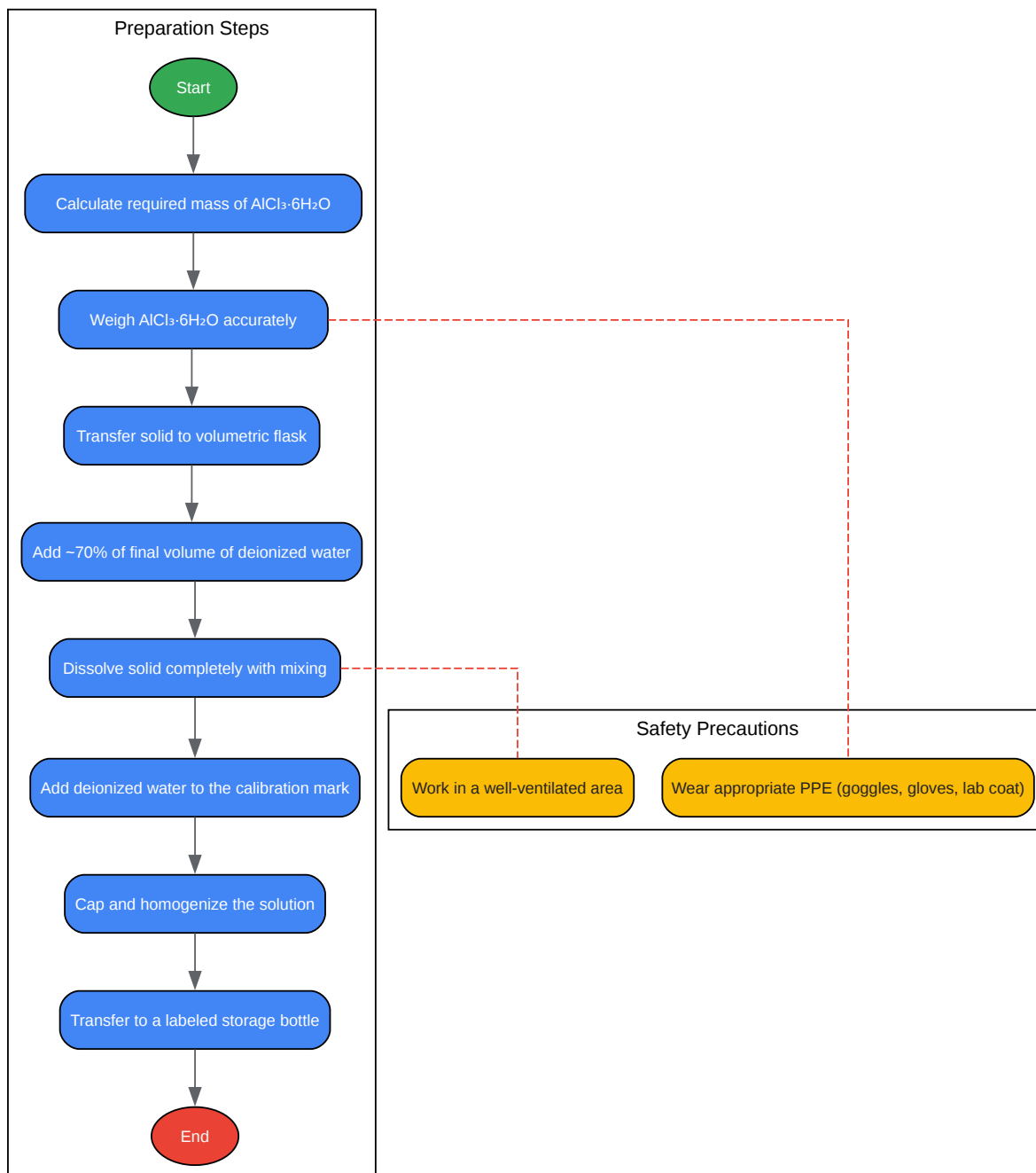
- Calculation:
 - The molecular weight of $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ is 241.43 g/mol .[\[1\]](#)[\[9\]](#)
 - To prepare 1000 mL (1 L) of a 0.1 M solution, you will need: $0.1 \text{ mol/L} * 1 \text{ L} * 241.43 \text{ g/mol} = 24.143 \text{ g}$ of $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$.[\[13\]](#)
- Weighing:
 - Place a clean, dry weighing boat on the analytical balance and tare it.
 - Carefully weigh out 24.143 g of **aluminium chloride hexahydrate** into the weighing boat.
- Dissolution:
 - Place a funnel in the neck of the 1000 mL volumetric flask.
 - Carefully transfer the weighed $\text{AlCl}_3 \cdot 6\text{H}_2\text{O}$ into the flask.
 - Use a wash bottle with deionized water to rinse any remaining solid from the weighing boat and funnel into the flask.
 - Add approximately 500-700 mL of deionized water to the flask.
- Mixing:
 - Swirl the flask gently or use a magnetic stirrer to dissolve the solid completely. The solution should be clear and colorless.
- Dilution to Volume:
 - Once the solid is fully dissolved, carefully add deionized water to the flask until the bottom of the meniscus reaches the calibration mark.
 - Use a dropper or pipette for the final additions to avoid overshooting the mark.
- Homogenization and Storage:
 - Cap the volumetric flask and invert it several times to ensure the solution is homogeneous.

- Transfer the prepared solution to a clean, dry, and properly labeled storage bottle.
- Store the solution in a cool, dry, well-ventilated area away from incompatible materials.[\[14\]](#)
[\[15\]](#)

Safety Precautions:

- **Aluminium chloride hexahydrate** is corrosive and can cause burns to the skin and eyes.
[\[15\]](#) Always wear appropriate PPE.
- Work in a well-ventilated area to avoid inhalation of any dust or fumes.[\[15\]](#)
- Aqueous solutions of aluminium chloride are acidic.[\[1\]](#) Avoid contact with incompatible materials such as bases and strong oxidizing agents.[\[5\]](#)[\[15\]](#)
- In case of contact, rinse the affected area with plenty of water. Seek medical attention if irritation persists.

Workflow Diagram



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Caption: Workflow for preparing a standard solution of **aluminium chloride hexahydrate**.

Stability and Storage

Aqueous solutions of **aluminium chloride hexahydrate** are generally stable. Studies have shown that a 50% (w/v) aqueous solution maintains its physicochemical stability and sterility for at least 6 months when stored at 20-25°C in brown glass vials.[12] Similarly, an 18.09 w/v% aqueous solution was found to be stable for at least six months at room temperature without the need for additives like ethanol or borax.[10] For general laboratory use, it is recommended to store the solutions in tightly sealed containers in a cool, dry place.[14][15]

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